

# Commercial Sources for 6-Aminocaproic acid-d10: A Technical Guide

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## Compound of Interest

Compound Name: 6-Aminocaproic acid-d10

Cat. No.: B12417822

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For researchers, scientists, and professionals in drug development requiring **6-Aminocaproic acid-d10**, a deuterated analog of the lysine derivative 6-aminocaproic acid, several commercial sources are available. This technical guide provides an in-depth overview of these suppliers and their product specifications to aid in the selection of the most suitable material for research and development purposes. **6-Aminocaproic acid-d10** is commonly used as an internal standard in mass spectrometry-based applications for the quantification of its non-labeled counterpart.

## Summary of Commercial Suppliers and Product Specifications

The following table summarizes the key quantitative data for **6-Aminocaproic acid-d10** available from various commercial suppliers. This information has been compiled from the suppliers' public data sheets and product pages.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Available Quantities
MedChemExpress	HY-B0236S1	99.85%	Not specified	1 mg, 5 mg
Cayman Chemical	34503	≥98%	Not specified	1 mg, 5 mg, 10 mg
Santa Cruz Biotechnology	sc-217454	Not specified	Not specified	1 mg, 5 mg
Toronto Research Chemicals	A609987	Not specified	Not specified	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
Cambridge Isotope Laboratories, Inc.	DLM-257-1	Not specified	Not specified	10 mg
Sigma-Aldrich	734458	98 atom % D	98 atom % D	1 mg, 5 mg
LGC Standards	TRC-A609987-1MG	Not specified	Not specified	1 mg

## Experimental Protocols

Detailed experimental protocols for the specific use of **6-Aminocaproic acid-d10** are typically developed and validated by the end-user based on their specific analytical method and instrumentation. However, its primary application is as an internal standard in quantitative analysis, most commonly by liquid chromatography-mass spectrometry (LC-MS).

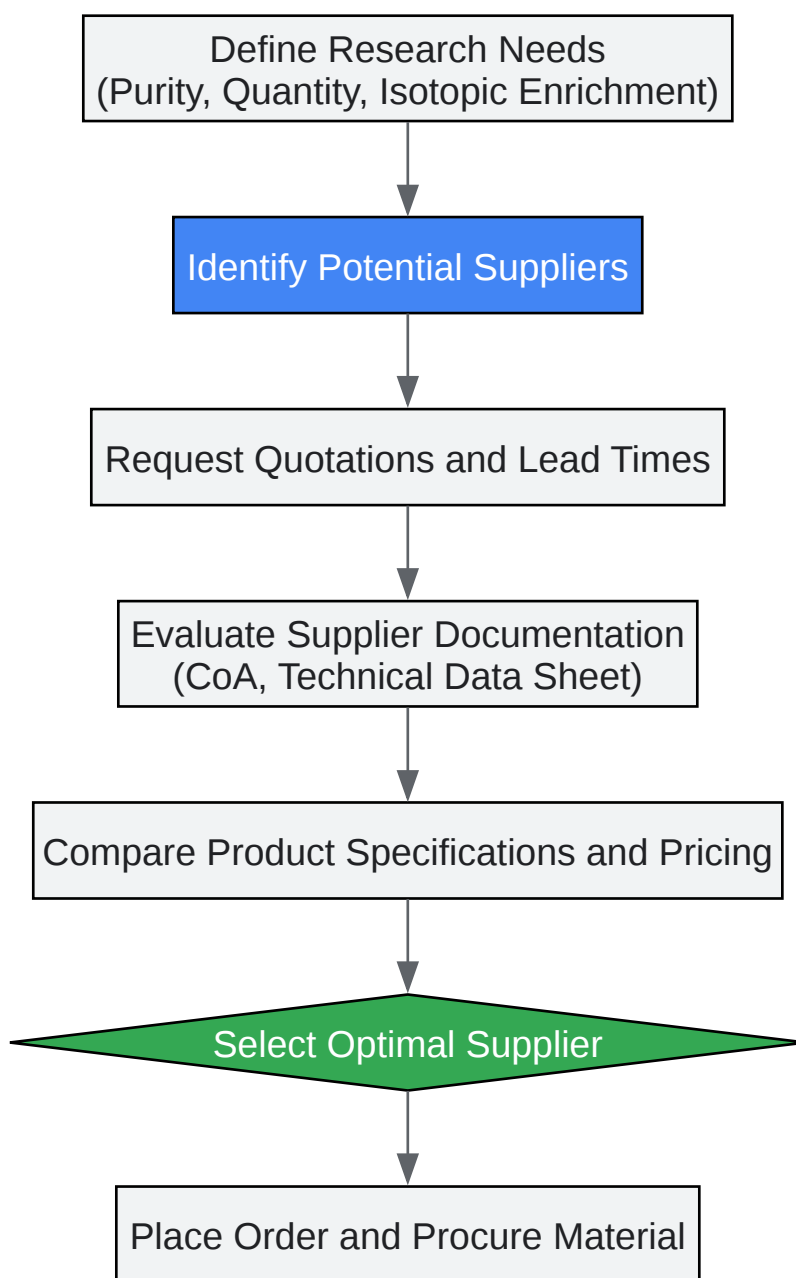
A general workflow for its use would involve:

- Preparation of a stock solution: A precise amount of **6-Aminocaproic acid-d10** is dissolved in a suitable solvent (e.g., methanol, water) to create a stock solution of a known concentration.
- Spiking of samples: A known volume of the internal standard stock solution is added to all samples (calibrators, quality controls, and unknowns) prior to sample preparation.

- **Sample preparation:** The samples are then subjected to a sample preparation workflow (e.g., protein precipitation, solid-phase extraction) to remove interfering substances.
- **LC-MS analysis:** The prepared samples are injected into the LC-MS system. The analyte (6-Aminocaproic acid) and the internal standard (**6-Aminocaproic acid-d10**) are chromatographically separated and detected by the mass spectrometer.
- **Quantification:** The peak area ratio of the analyte to the internal standard is used to construct a calibration curve and to quantify the concentration of 6-Aminocaproic acid in the unknown samples. The use of the deuterated internal standard helps to correct for variations in sample preparation, injection volume, and matrix effects, thereby improving the accuracy and precision of the analytical method.

## Logical Workflow for Selecting a Commercial Source

The process of selecting a suitable commercial source for **6-Aminocaproic acid-d10** can be visualized as a logical workflow. The following diagram, generated using the DOT language, illustrates the key decision-making steps.



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Workflow for selecting a commercial source.

This guide provides a comprehensive starting point for researchers and professionals in need of **6-Aminocaproic acid-d10**. By carefully considering the product specifications from various suppliers and following a logical selection process, the procurement of high-quality material suitable for specific research applications can be achieved.

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